

Introduction: The Utility and Risks of Arylboronic Acids

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Compound of Interest

Compound Name: 4-Borono-3-methylbenzoic acid

Cat. No.: B114199

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4-Borono-3-methylbenzoic acid is a valuable bifunctional reagent, possessing both a boronic acid and a carboxylic acid moiety. This structure makes it a versatile building block in organic synthesis, most notably in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.[1] However, like many arylboronic acids, its utility is matched by a specific set of handling requirements. Arylboronic acids can be weakly mutagenic and are often considered potentially genotoxic impurities (PGIs) in active pharmaceutical ingredients (APIs), necessitating careful control and removal.[2] Furthermore, their sensitivity to environmental conditions requires specific storage and handling protocols to prevent degradation and ensure experimental reproducibility.

Section 1: Hazard Identification and Classification

A thorough understanding of a chemical's hazards is the foundation of its safe use. **4-Borono-3-methylbenzoic acid** is classified as hazardous, and all personnel must be familiar with its potential health effects before handling.

GHS Classification Summary

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The classification for **4-Borono-3-methylbenzoic acid** and its close structural analogs indicates moderate acute hazards.

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.[3][4]
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation.[4]
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity	GHS07	Warning	H335: May cause respiratory irritation.[4]

Toxicological Profile

- Routes of Exposure: The primary routes of exposure are inhalation of the dust, skin contact, eye contact, and ingestion.
- Acute Effects:
 - Oral: Harmful if swallowed.[3][4]
 - Inhalation: May cause respiratory tract irritation.[4] Symptoms can include coughing and shortness of breath. All weighing and transfer operations should be conducted in a certified chemical fume hood.
 - Skin: Causes skin irritation.[4] Prolonged contact may lead to redness and discomfort.
 - Eyes: Causes serious eye irritation, potentially leading to pain, tearing, and redness.[4]
- Chronic Effects: While specific long-term data for this compound is not readily available, arylboronic acids as a class are noted for being potentially weakly mutagenic.[2] Therefore, chronic exposure should be minimized as a precautionary measure.

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical for mitigating the risks identified above. The principle of ALARA (As Low As Reasonably Achievable) should guide all handling procedures.

Engineering Controls

- Ventilation: Always handle **4-Borono-3-methylbenzoic acid** solid and its solutions inside a properly functioning chemical fume hood to minimize inhalation of dust or vapors.[\[5\]](#)[\[6\]](#)
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[7\]](#) A face shield should be worn in situations with a higher risk of splashing.
- Hand Protection: Wear chemical-resistant gloves, such as nitrile rubber.[\[8\]](#) It is crucial to inspect gloves for any signs of degradation or puncture before use and to replace them immediately if contaminated.[\[9\]](#)
- Skin and Body Protection: A standard laboratory coat must be worn and kept fully buttoned. [\[10\]](#) For larger-scale operations, a chemical-resistant apron may be advisable. Contaminated clothing should be removed and washed before reuse.[\[11\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved particulate respirator should be used.[\[10\]](#)

Section 3: Safe Handling and Storage Protocols

The chemical stability of boronic acids is a critical consideration. They can be susceptible to protodeboronation (loss of the $B(OH)_2$ group) and dehydration to form cyclic boroxine anhydrides, both of which impact reagent purity and reactivity.[\[1\]](#)[\[12\]](#)

General Handling Workflow

The following diagram outlines the standard workflow for handling **4-Borono-3-methylbenzoic acid** in a laboratory setting.

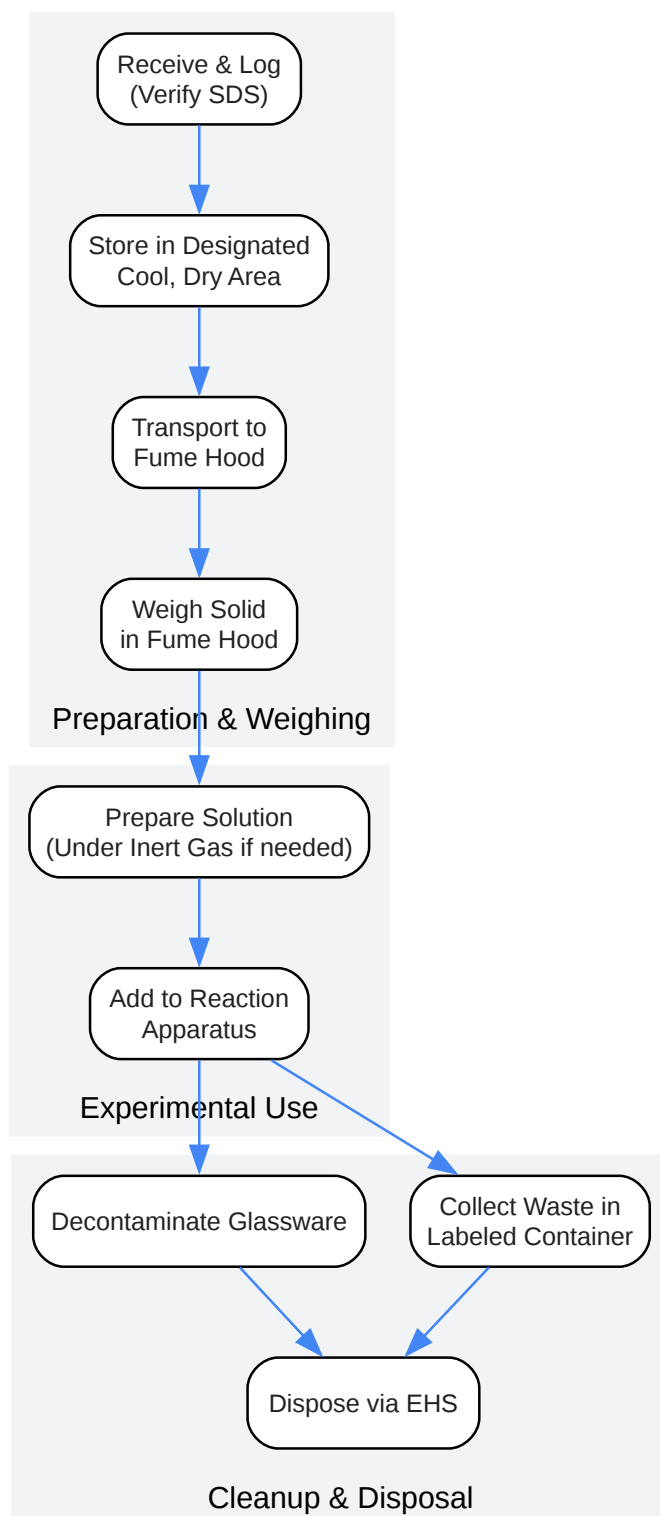


Diagram 1: General Handling Workflow

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Caption: High-level workflow for handling **4-Borono-3-methylbenzoic acid**.

Protocol for Weighing and Preparing a Solution

- **Preparation:** Before retrieving the reagent, ensure the chemical fume hood is operational and the work area is clean. Don appropriate PPE.
- **Equilibration:** Allow the sealed container to equilibrate to room temperature before opening. Rationale: This prevents condensation of atmospheric moisture onto the hygroscopic solid, which can degrade the reagent.
- **Weighing:** Perform all weighing operations on a tared weigh paper or in a suitable container inside the fume hood to contain any dust.^[6] Minimize the time the primary container is open.
- **Dissolution:** Add the weighed solid to the chosen solvent in a flask. If the subsequent reaction is air- or moisture-sensitive, use anhydrous solvents and perform the dissolution under an inert atmosphere (e.g., Nitrogen or Argon).
- **Closure:** Tightly reseal the primary container immediately after use.

Storage Requirements

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[13]^[14] Recommended storage temperature is room temperature (15–25°C / 59–77°F).^[14]
- **Incompatibilities:** Keep away from strong oxidizing agents and strong acids.^[13]
- **Rationale for Proper Storage:** Boronic acids can undergo dehydration to form boroxines (cyclic trimers). While this process is often reversible upon exposure to water, it changes the molecular weight and can complicate stoichiometry. Storing the compound in a dry environment minimizes this degradation pathway.

Section 4: First Aid and Emergency Procedures

Rapid and correct response to an exposure or spill is critical. Personnel should be trained on the location of emergency equipment and the procedures outlined below.

Emergency Response Decision Tree

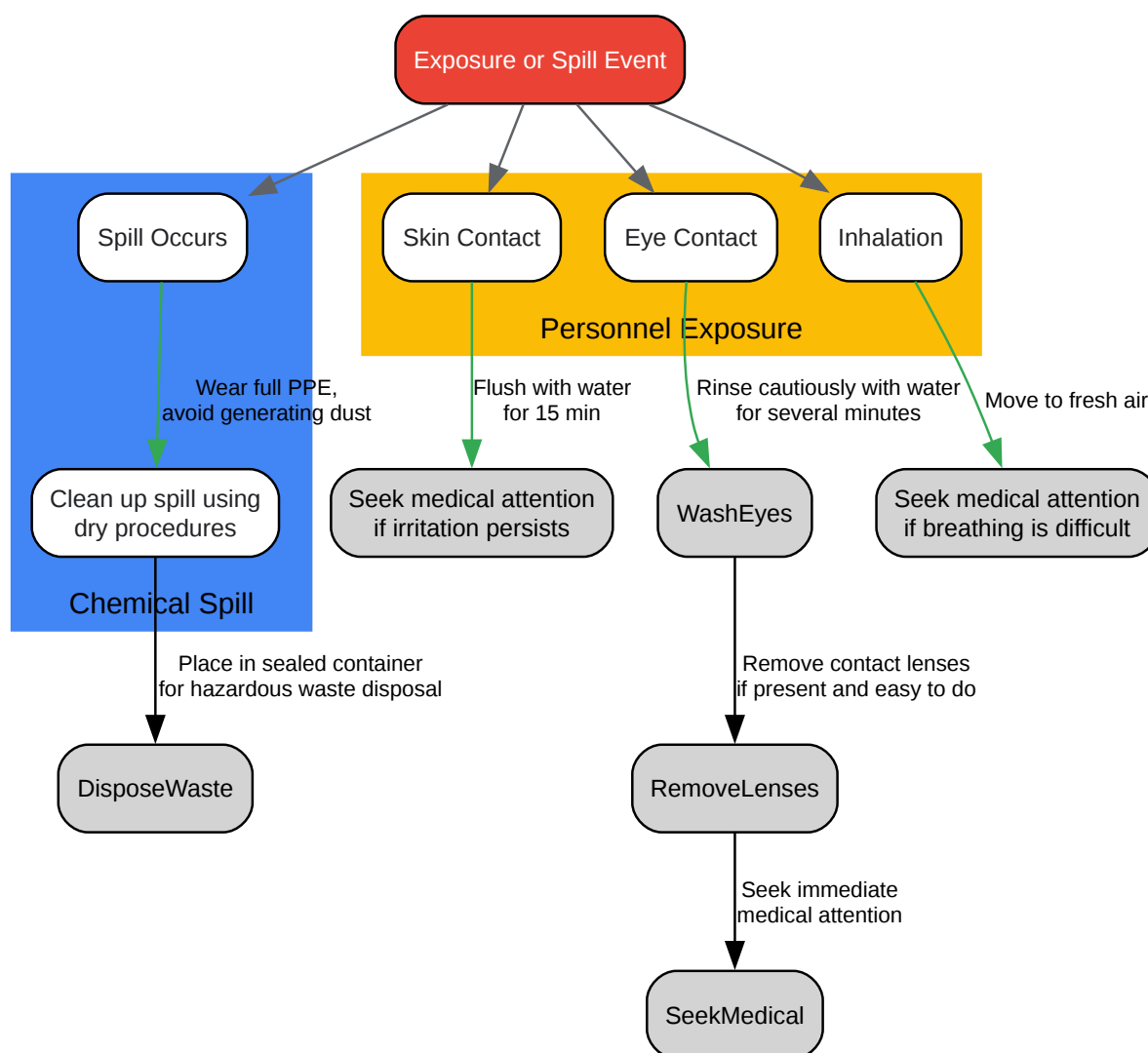


Diagram 2: Emergency Response Flowchart

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Caption: Decision tree for responding to exposure or spill incidents.

First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[9][15] If the person feels unwell or has difficulty breathing, seek medical attention.[15]

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [6][15] Remove contaminated clothing.[15] If skin irritation occurs, get medical advice.[9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[9][15] Remove contact lenses if present and easy to do, then continue rinsing.[9][15] Seek immediate medical attention.[9]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting.[6] Immediately call a Poison Center or doctor.[6]

Spill and Fire Procedures

- Accidental Release Measures: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a clean, dry, labeled container for disposal.[9] Use dry clean-up procedures.[9]
- Fire-Fighting Measures: This material is not considered a significant fire risk.[9] Use an extinguishing agent suitable for the surrounding fire, such as water spray, carbon dioxide (CO₂), or dry chemical.[15] Firefighters should wear self-contained breathing apparatus and full protective gear.[15]

Section 5: Disposal Considerations

Proper disposal is a legal and ethical requirement to protect personnel and the environment. All waste containing **4-Borono-3-methylbenzoic acid** must be treated as hazardous waste.

Waste Management Protocol

- Collection: Collect all waste material (including excess reagent, contaminated consumables, and spill cleanup debris) in a designated, compatible, and clearly labeled hazardous waste container.[16] The label should include "Hazardous Waste" and the full chemical name.[16]
- Segregation: Do not mix boronic acid waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[16] Specifically, avoid mixing with strong oxidizing agents.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.[16]

- Disposal: Arrange for collection and disposal by a certified hazardous waste facility in accordance with all local, state, and federal regulations.[8][11] Do not dispose of this chemical down the drain or in the regular trash.[16]
- Container Decontamination: Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The first rinseate must be collected and disposed of as hazardous waste.[5] Subsequent rinses may also need to be collected depending on local regulations.

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